

Emavusertib Mesylate: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: *Emavusertib Mesylate*

CAS No.: *2376399-40-3*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Emavusertib Mesylate** with alternative therapies, supported by experimental data. The information is intended to aid in the evaluation of Emavusertib's performance and its potential applications in a research and drug development context.

Introduction to Emavusertib Mesylate

Emavusertib (CA-4948) is an orally bioavailable small molecule that acts as a potent and reversible inhibitor of Interleukin-1 Receptor-Associated Kinase 4 (IRAK4) and FMS-like Tyrosine Kinase 3 (FLT3)[1]. IRAK4 is a critical component of the Toll-like receptor (TLR) and Interleukin-1 receptor (IL-1R) signaling pathways, which, when dysregulated, can contribute to the pathogenesis of various cancers by promoting inflammation and tumor cell survival[2][3]. The oncogenic long form of IRAK4 has been found to be overexpressed in acute myeloid leukemia (AML) and myelodysplastic syndromes (MDS), particularly in cases with spliceosome mutations such as SF3B1 and U2AF1[3]. Emavusertib's mechanism of action involves blocking the IRAK4-mediated activation of NF-κB, a key transcription factor for pro-inflammatory

cytokines and cell survival signals[1][2]. Additionally, its inhibitory activity against FLT3 makes it a promising therapeutic agent for AML with FLT3 mutations[3].

Quantitative Data Summary

The following tables summarize the key preclinical and clinical data for Emavusertib and its comparators.

Table 1: Preclinical Activity of Emavusertib

Parameter	Value	Cell Lines/Context	Reference
IRAK4 IC50	57 nM	Biochemical Assay	[4]
FLT3 IC50	58-200 nM	FLT3-mutated AML cell lines	[5]
Selectivity	>500-fold for IRAK4 over IRAK1	Biochemical Assay	[4]
Inhibition of Cytokine Release (IC50)	<250 nM (TNF- α , IL-1 β , IL-6, IL-8)	TLR-Stimulated THP-1 Cells	[4]
In Vivo Efficacy	Tumor growth inhibition	Mouse xenograft models of ABC DLBCL and AML	[4]

Table 2: Clinical Trial Results for Emavusertib (TakeAim Leukemia Study - Monotherapy)

Indication	Patient Population	N	Response Rate	Key Findings	Reference
Relapsed/Refractory AML	FLT3 mutation	17	41% (7/17) Objective Response (4 CR, 1 CRh, 2 MLFS)	Responses observed in patients previously treated with FLT3 inhibitors.	[6]
Relapsed/Refractory AML	Spliceosome (SF3B1 or U2AF1) mutation	25	20% (5/25) Objective Response (2 CR, 2 CRi/CRh, 1 MLFS)	Rapid responses, with most occurring after the first cycle.	[6]
High-Risk MDS	Spliceosome (SF3B1 or U2AF1) mutation	7	57% Marrow CR	One patient proceeded to stem cell transplant.	[7]

CR: Complete Remission, CRh: Complete Remission with partial hematologic recovery, CRi: Complete Remission with incomplete hematologic recovery, MLFS: Morphologic Leukemia-Free State, mCR: marrow Complete Remission.

Table 3: Clinical Trial Results for Emavusertib in Combination Therapy (TakeAim Lymphoma Study)

Indication	Combination	N (evaluable)	Response Rate	Key Findings	Reference
Relapsed/Refractory Non-Hodgkin's Lymphoma	Emavusertib + Ibrutinib	9	44% (4/9) Objective Response (2 CR, 2 PR)	Responses seen in patients who had failed prior ibrutinib therapy.	[8]

CR: Complete Remission, PR: Partial Response.

Table 4: Comparative Clinical Data for Ibrutinib in B-Cell Malignancies with MYD88 mutations

Indication	Treatment	N	Response Rate	Key Findings	Reference
Waldenström's Macroglobulinemia (MYD88 mutated)	Ibrutinib + Rituximab	75	76% (PR or better)	Significant improvement in progression-free survival compared to placebo + rituximab.	[6]
Relapsed/Refractory ABC-DLBCL (MYD88 and CD79B mutated)	Ibrutinib	5	80%	Higher response rate in the double-mutant population.	[9]

ABC-DLBCL: Activated B-Cell-like Diffuse Large B-Cell Lymphoma, PR: Partial Response.

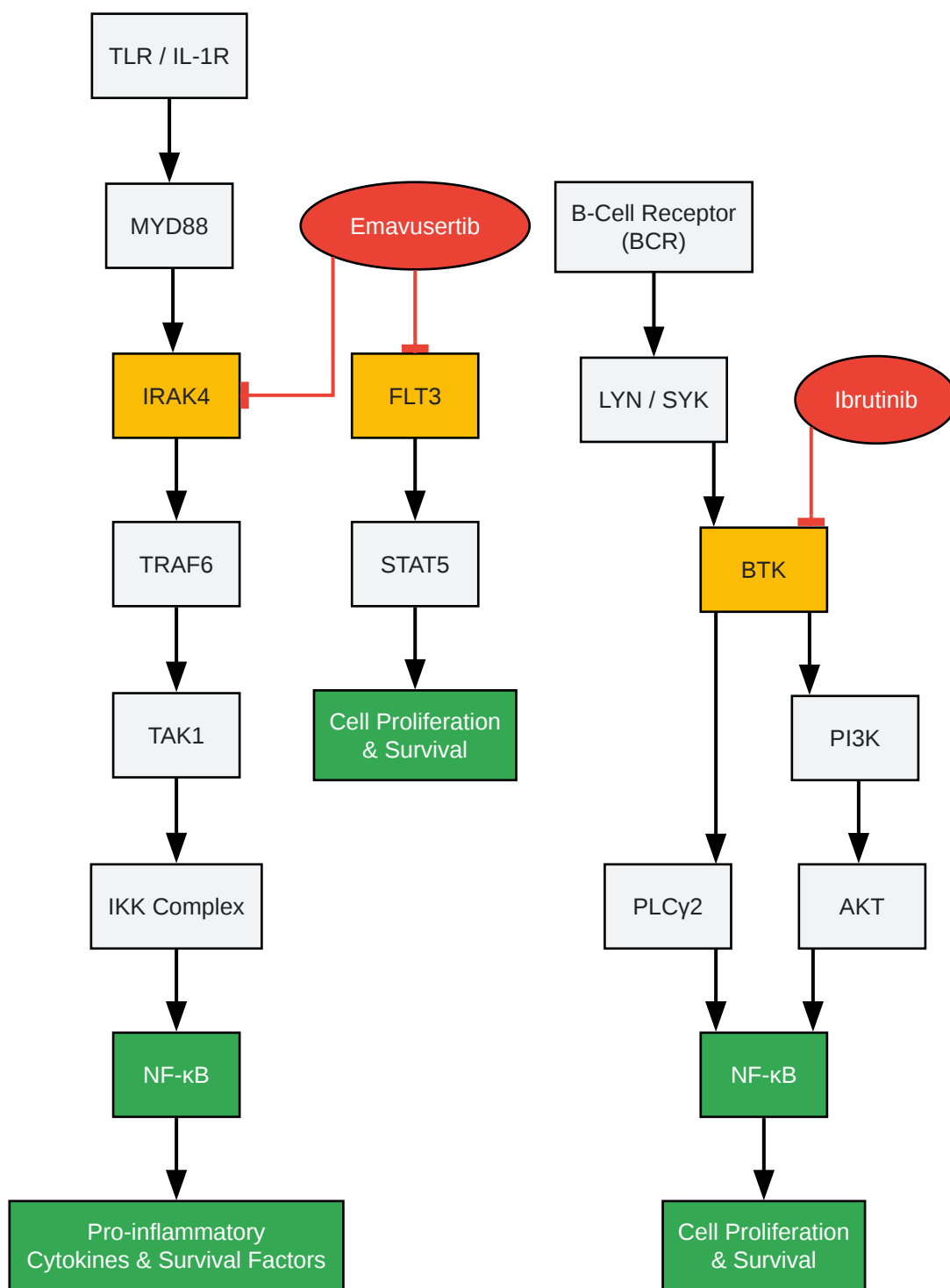
Table 5: Comparative Clinical Data for Venetoclax in AML with Spliceosome Mutations

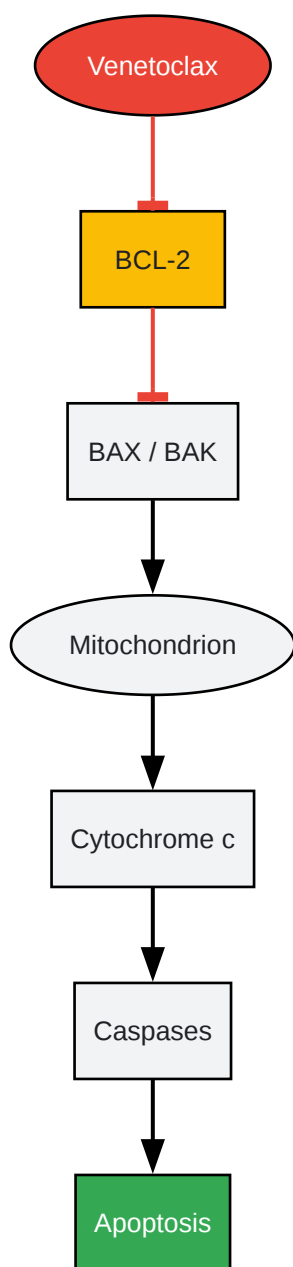
Indication	Treatment	N (spliceosome mutated)	Response Rate (CRc)	Key Findings	Reference
Newly Diagnosed AML (unfit for intensive chemo)	Venetoclax + Azacitidine	39	79%	Outcomes were similar to patients without spliceosome mutations.	[10]

CRc: Composite Complete Response.

Signaling Pathway Diagrams

The following diagrams illustrate the mechanisms of action for Emavusertib and its comparators.





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